

A Technical Guide to Fluticasone Furoate-d5 for Research Applications

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Compound of Interest

Compound Name: *Fluticasone furoate-d5*

Cat. No.: *B14850557*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and scientific applications of **Fluticasone furoate-d5**, a deuterated analog of the synthetic corticosteroid Fluticasone furoate. This guide is intended to assist researchers in sourcing this stable isotope-labeled compound and in understanding its use as an internal standard in quantitative analytical methods, particularly in pharmacokinetic and metabolic studies.

Commercial Availability and Specifications

Fluticasone furoate-d5 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds for research purposes. The following tables summarize the key specifications provided by some of these suppliers. Researchers are advised to request a certificate of analysis (CoA) from the supplier for batch-specific data.

Table 1: General Specifications of Commercially Available **Fluticasone Furoate-d5**

Parameter	Specification	Source(s)
Chemical Name	Fluticasone furoate-d5	[1][2][3]
Molecular Formula	C ₂₇ H ₂₄ D ₅ F ₃ O ₆ S	[2]
Molecular Weight	543.61 g/mol	[2][3]
CAS Number (Unlabeled)	397864-44-7	[2]
Storage Conditions	2-8°C, protected from light	General recommendation
Intended Use	For research use only	[1]

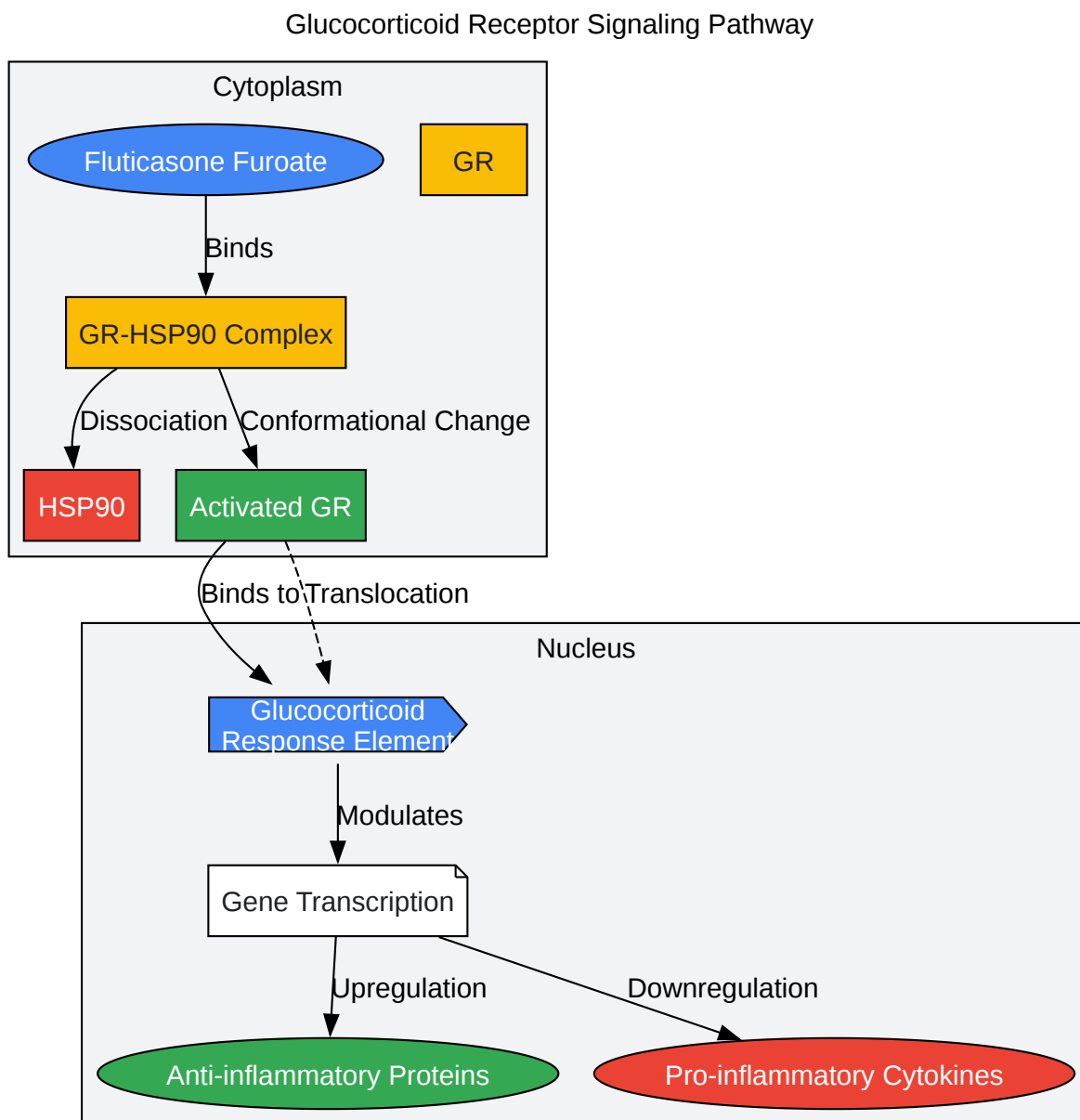
Table 2: Supplier-Specific Quantitative Data for **Fluticasone Furoate-d5**

Supplier	Product Number	Purity	Isotopic Enrichment	Format
MedchemExpress	HY-15234S	>98% (by HPLC)	Not specified	Solid
Simson Pharma	F130067	Not specified	Not specified	Custom Synthesis
Clearsynth	Not specified	Not specified	Not specified	Solid

Note: Data on isotopic enrichment is often not readily available on supplier websites and may require direct inquiry.

Mechanism of Action: Glucocorticoid Receptor Signaling

Fluticasone furoate, the parent compound of **Fluticasone furoate-d5**, is a potent synthetic corticosteroid. Its primary mechanism of action involves binding to the glucocorticoid receptor (GR), a member of the nuclear receptor family of transcription factors. Upon binding, the GR translocates to the nucleus, where it modulates the transcription of a wide range of genes involved in inflammation and immune responses. This signaling pathway is central to the therapeutic effects of fluticasone furoate in conditions such as asthma and allergic rhinitis.



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Caption: Glucocorticoid Receptor Signaling Pathway of Fluticasone Furoate.

Experimental Protocol: Quantification of Fluticasone Furoate in Biological Matrices using LC-MS/MS

The primary application of **Fluticasone furoate-d5** is as an internal standard (IS) for the accurate quantification of Fluticasone furoate in complex biological samples, such as plasma or serum, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The stable isotope label ensures that the IS co-elutes with the analyte and experiences similar ionization efficiency, correcting for variations in sample preparation and instrument response.

Below is a detailed, representative protocol adapted from methodologies described in the scientific literature for the analysis of Fluticasone furoate.[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Materials and Reagents

- Fluticasone furoate analytical standard
- **Fluticasone furoate-d5** (Internal Standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (or other biological matrix)
- Solid-phase extraction (SPE) cartridges (e.g., C18)

2. Standard and Internal Standard Stock Solution Preparation

- Prepare a stock solution of Fluticasone furoate (1 mg/mL) in methanol.
- Prepare a stock solution of **Fluticasone furoate-d5** (1 mg/mL) in methanol.

- From these stock solutions, prepare working solutions of both the analyte and the IS at appropriate concentrations by serial dilution with methanol or a suitable solvent mixture.

3. Sample Preparation

- Thaw plasma samples at room temperature.
- To 100 μ L of plasma, add 10 μ L of the **Fluticasone furoate-d5** internal standard working solution.
- Vortex mix for 30 seconds.
- Add 200 μ L of acetonitrile to precipitate proteins.
- Vortex mix for 1 minute and then centrifuge at 10,000 x g for 10 minutes.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of ultrapure water.
- Load the supernatant from the centrifuged sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 10% methanol in water.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

4. LC-MS/MS Analysis

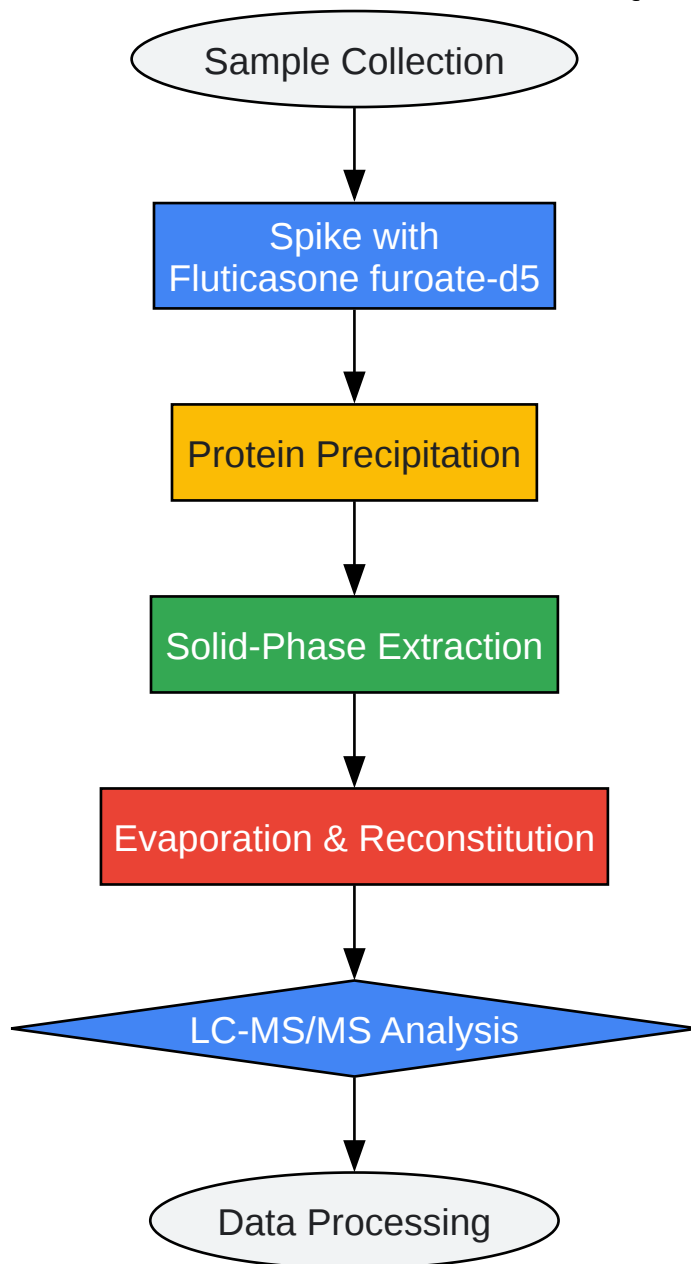
- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient Elution: A suitable gradient to separate Fluticasone furoate from endogenous matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Fluticasone furoate: Precursor ion (Q1) \rightarrow Product ion (Q3)
 - **Fluticasone furoate-d5**: Precursor ion (Q1) \rightarrow Product ion (Q3)
 - Note: Specific m/z transitions should be optimized for the instrument being used.

5. Data Analysis

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the peak area ratio (analyte/IS).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Fluticasone furoate in the unknown samples by interpolating their peak area ratios from the calibration curve.

LC-MS/MS Workflow for Fluticasone Furoate Quantification



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Caption: Workflow for the quantification of Fluticasone Furoate using LC-MS/MS.

Conclusion

Fluticasone furoate-d5 is an essential tool for researchers requiring accurate and precise quantification of Fluticasone furoate in biological matrices. Its commercial availability from specialized suppliers facilitates its use in a variety of research settings, from preclinical drug

development to clinical pharmacokinetic studies. The provided experimental protocol offers a robust starting point for the development of a validated LC-MS/MS method, while the signaling pathway diagram illustrates the fundamental mechanism of action of the parent compound. Researchers should always consult the supplier's technical data sheet and relevant scientific literature to ensure the appropriate use of this stable isotope-labeled standard in their specific application.

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